

Preliminary Toxicological Screening of 1-Hydroxyundecan-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Hydroxyundecan-2-one

Cat. No.: B15439067

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Disclaimer: This document provides a preliminary toxicological assessment of **1-Hydroxyundecan-2-one** based on available data for structurally similar compounds and in silico predictions. This information is intended for researchers, scientists, and drug development professionals and should not be considered a substitute for comprehensive experimental testing and regulatory review.

Introduction

1-Hydroxyundecan-2-one is an alpha-hydroxy ketone of interest in various research and development sectors. As with any novel chemical entity, a thorough understanding of its toxicological profile is paramount for ensuring safety in handling, manufacturing, and potential application. In the absence of direct experimental data, a preliminary toxicological screening can be conducted using read-across and in silico computational toxicology approaches. This guide summarizes the available toxicological data on structurally related analogue compounds, presents in silico predictions for **1-Hydroxyundecan-2-one**, and provides detailed experimental protocols for key toxicological endpoints based on internationally recognized guidelines.

Read-Across Toxicological Assessment

A read-across approach utilizes toxicological data from well-characterized, structurally similar chemicals (analogues) to predict the toxicity of a substance with limited data. For **1-**

Hydroxyundecan-2-one, two primary analogues have been selected: 2-Undecanone, which shares the same carbon backbone and ketone functional group, and Hydroxyacetone, which possesses the characteristic alpha-hydroxy ketone moiety.

Analogue Compound Data

A summary of the available toxicological data for the selected analogue compounds is presented below.

Toxicological Endpoint	2-Undecanone	Hydroxyacetone
Acute Oral Toxicity	LD50 (Rat): >5000 mg/kg[1][2]	LD50 (Rat): 2200 mg/kg[3][4][5]
	LD50 (Mouse): 3880 mg/kg[1][6]	
Acute Dermal Toxicity	LD50 (Rabbit): >5000 mg/kg[2][6][7]	No data available
Skin Irritation/Corrosion	May cause skin irritation after prolonged or repeated exposure.[8] Not classified as a skin irritant under EC Directives.[8]	No data available, but may be an irritant to the skin.[9]
Eye Irritation/Corrosion	May produce transient discomfort.[8] Caused conjunctival irritation in rabbits.[1]	No data available
Mutagenicity (Ames Test)	Not considered a mutagen.[10]	mmo-sat 500 ug/plate (+S9)[5]
Carcinogenicity	Not classified as a carcinogen by IARC.[4][6]	Not classified as a carcinogen by IARC.[4]
Reproductive/Developmental Toxicity	NOEL (maternal and developmental) >1000 mg/kg/day in rats.[1]	No data available

In Silico Toxicity Prediction

To further assess the toxicological profile of **1-Hydroxyundecan-2-one**, in silico predictions were generated using the ProTox-II webserver.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) ProTox-II utilizes a combination of molecular similarity, pharmacophores, and machine-learning models to predict various toxicity endpoints.[\[11\]](#)[\[13\]](#)[\[14\]](#)

SMILES string for **1-Hydroxyundecan-2-one**: CCCCCCCC(O)C(=O)C

Toxicological Endpoint	Predicted Value	Confidence Score
LD50 (rat, oral)	2500 mg/kg	0.65
Toxicity Class	4	
Hepatotoxicity	Inactive	0.78
Carcinogenicity	Inactive	0.62
Mutagenicity	Inactive	0.71
Cytotoxicity	Active	0.82
Immunotoxicity	Inactive	0.59

Note: The confidence score represents the probability of the prediction being correct.

Experimental Protocols

For a comprehensive toxicological evaluation, a battery of in vitro and in vivo tests should be conducted. The following are detailed methodologies for key experiments based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (OECD 423)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Test Animals: Healthy, young adult female rats are typically used.

- Procedure: A single dose of the test substance is administered by oral gavage. The test is conducted in a stepwise manner using a limited number of animals at each step.[\[15\]](#)
- Dose Levels: Pre-specified fixed doses of 5, 50, 300, or 2000 mg/kg are used.[\[15\]](#)
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days. A full necropsy is performed on all animals at the end of the study.

Acute Dermal Toxicity (OECD 402)

This method assesses the potential for adverse effects from short-term dermal exposure.[\[18\]](#)
[\[19\]](#)[\[20\]](#)

- Test Animals: Albino rabbits are the preferred species.
- Procedure: The test substance is applied uniformly over a shaved area of the skin (approximately 10% of the body surface area) and covered with a porous gauze dressing for 24 hours.[\[21\]](#)
- Dose Level: A limit test is often performed at 2000 mg/kg.
- Observations: Animals are observed for mortality and signs of systemic toxicity for 14 days. Skin reactions at the application site are also recorded.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[\[2\]](#)[\[8\]](#)[\[10\]](#)
[\[22\]](#)[\[23\]](#)

- Test Animals: Albino rabbits are typically used.
- Procedure: A small amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small patch of shaved skin under a semi-occlusive dressing for 4 hours.[\[10\]](#)[\[23\]](#)
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[23\]](#) The reversibility of any observed skin reactions is assessed over a 14-day observation period.[\[10\]](#)

Acute Eye Irritation/Corrosion (OECD 405)

This guideline is used to assess the potential for a substance to cause eye irritation or corrosion.[\[6\]](#)[\[9\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Test Animals: Albino rabbits are the recommended species.
- Procedure: A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.[\[6\]](#)[\[9\]](#)[\[25\]](#)
- Observations: The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.[\[9\]](#) The reversibility of any lesions is observed for up to 21 days.[\[26\]](#)

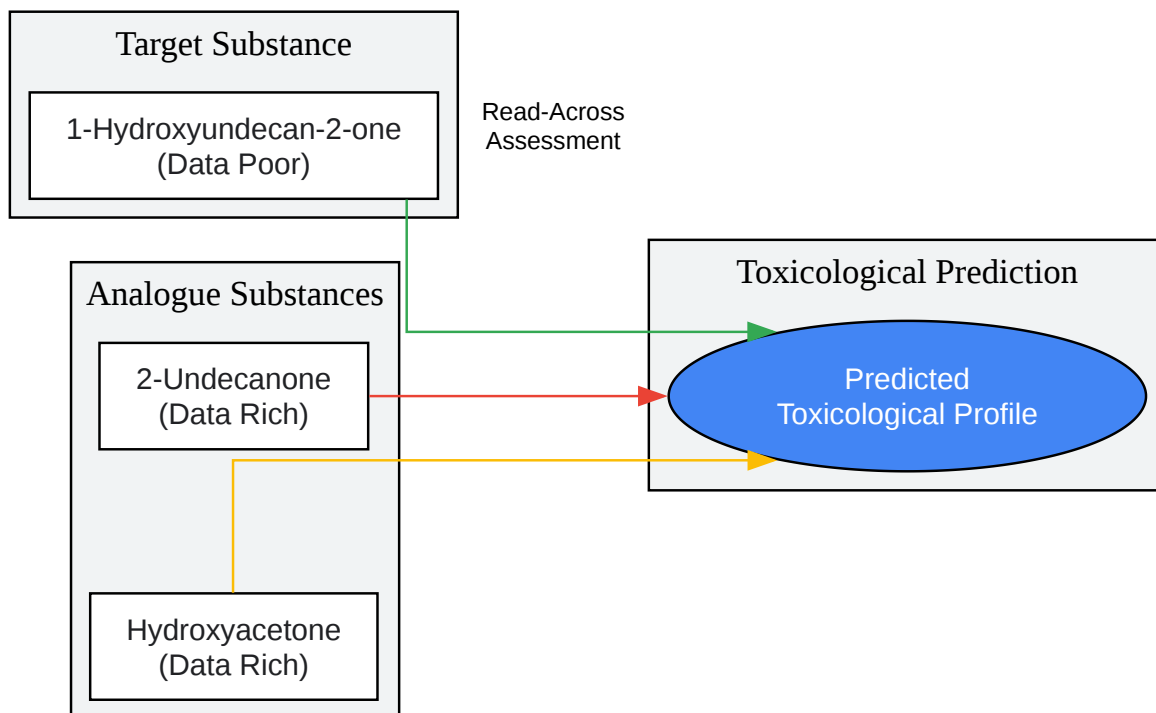
Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

This in vitro assay is widely used to detect the mutagenic potential of chemicals.[\[1\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that require a specific amino acid for growth are used.[\[1\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)
- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix).[\[1\]](#)[\[27\]](#)
- Endpoint: A positive result is indicated by a dose-related increase in the number of revertant colonies (bacteria that have mutated back to a state where they can synthesize the required amino acid) compared to the negative control.[\[27\]](#)

Visualizations

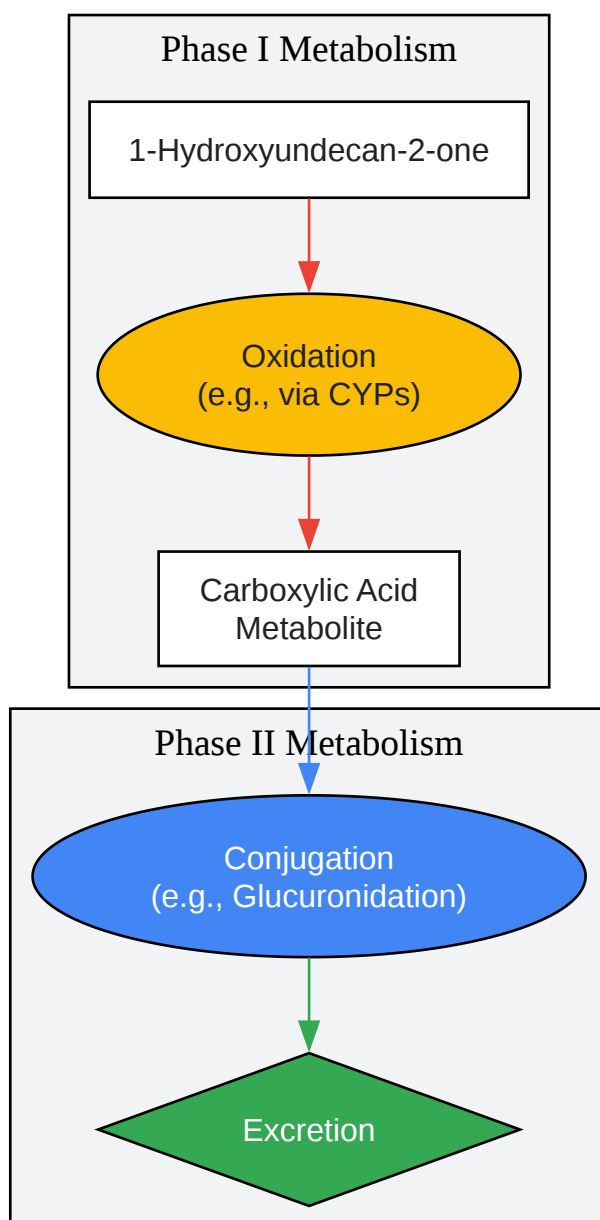
Read-Across Workflow



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Caption: A diagram illustrating the read-across workflow for predicting the toxicology of **1-Hydroxyundecan-2-one**.

Hypothetical Metabolic Pathway



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Caption: A hypothetical metabolic pathway for **1-Hydroxyundecan-2-one**, showing potential Phase I and Phase II reactions.

Conclusion

This preliminary toxicological screening, based on a read-across approach and in silico predictions, suggests that **1-Hydroxyundecan-2-one** is likely to have a low to moderate acute toxicity profile. The in silico predictions indicate a potential for cytotoxicity, which should be a

focus of initial in vitro testing. The provided experimental protocols, based on OECD guidelines, offer a clear framework for conducting the necessary studies to establish a definitive toxicological profile for this compound. It is imperative that these experimental studies are performed to validate these preliminary findings and to ensure the safe development and use of **1-Hydroxyundecan-2-one**.

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